

Application Note and Protocol: GSK2837808A

Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: GSK2837808A

Cat. No.: B15613965

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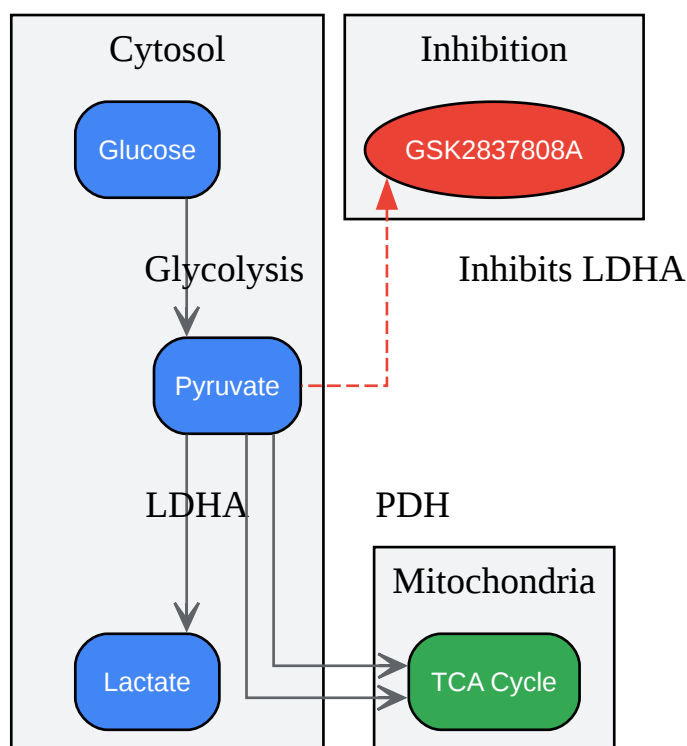
Abstract

This document provides detailed protocols for the solubilization and preparation of stock solutions of **GSK2837808A**, a potent and selective inhibitor of lactate dehydrogenase A (LDHA).^[1] Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results involving this compound. The information presented herein is compiled from various supplier datasheets and scientific literature to aid researchers in their study of metabolic pathways, particularly aerobic glycolysis in cancer cells.

Introduction to GSK2837808A

GSK2837808A is a small molecule inhibitor that selectively targets lactate dehydrogenase A (LDHA) and, to a lesser extent, lactate dehydrogenase B (LDHB). The IC₅₀ values for human LDHA and LDHB are approximately 2.6 nM and 43 nM, respectively.^[1] By inhibiting LDHA, **GSK2837808A** disrupts the conversion of pyruvate to lactate, a critical step in aerobic glycolysis, also known as the Warburg effect, which is a hallmark of many cancer cells.^[2] This inhibition leads to a reduction in lactate production and can induce apoptosis in cancer cell lines that are highly dependent on this metabolic pathway. Given its mechanism, **GSK2837808A** is a valuable tool for research in cancer metabolism and drug development.

Signaling Pathway



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Caption: Inhibition of LDHA by **GSK2837808A** blocks lactate production.

Solubility of **GSK2837808A**

The solubility of **GSK2837808A** is a critical factor in the preparation of stock solutions for in vitro and in vivo studies. It is important to use high-purity, anhydrous solvents to achieve the maximum possible concentration and to avoid precipitation. The use of freshly opened solvents is highly recommended, as hygroscopic solvents like DMSO can absorb moisture, which will negatively impact solubility.^[1]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	100 mg/mL	153.93 mM	Ultrasonic assistance may be required. ^[1] Use of newly opened, anhydrous DMSO is critical as it is hygroscopic. ^[1]
DMF	30 mg/mL ^[3]	46.18 mM	
Ethanol	Slightly soluble ^[3]	-	Not recommended for high-concentration stock solutions.
Water	Insoluble	-	Not suitable as a primary solvent.
DMSO:PBS (pH 7.2) (1:2)	0.33 mg/mL ^[3]	0.51 mM	For preparing working solutions from a DMSO stock.
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	4 mg/mL ^[4]	6.16 mM	A suitable vehicle for in vivo experiments. Sonication is recommended. ^[4]

Molecular Weight of **GSK2837808A**: 649.62 g/mol ^[3]

Experimental Protocols: Stock Solution Preparation Materials

- **GSK2837808A** (crystalline solid)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or vials

- Calibrated precision balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Sterile pipette tips

Protocol for High-Concentration Stock Solution (100 mM in DMSO)

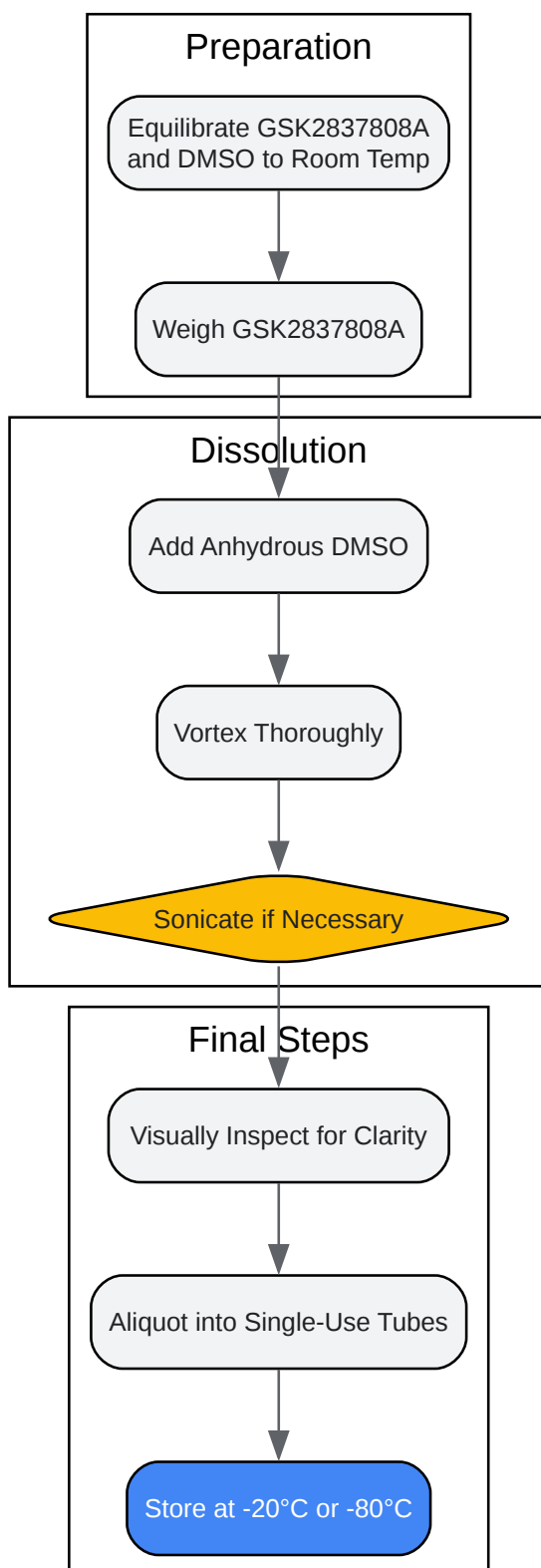
This protocol describes the preparation of a 100 mM stock solution in DMSO, which is suitable for long-term storage and subsequent dilution to working concentrations.

- **Preparation:** Before starting, allow the vial of **GSK2837808A** and the bottle of anhydrous DMSO to equilibrate to room temperature. This prevents condensation of moisture, which can affect solubility.
- **Weighing:** Accurately weigh the desired amount of **GSK2837808A** solid in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM solution, you would need 64.96 mg of the compound.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **GSK2837808A**. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (Optional):** If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic bath for 5-10 minutes. This can help to break up any small aggregates and ensure complete solubilization.^[4]
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber-

colored tubes. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.

[1]

Workflow for Stock Solution Preparation



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